

Spectroscopic Profile of Scandine N-oxide: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Scandine N-oxide

Cat. No.: B15588786

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Scandine N-oxide**, a quinoline alkaloid isolated from *Melodinus suaveolens*. The information presented herein is crucial for the identification, characterization, and further investigation of this natural product in research and drug development contexts. All data is sourced from the peer-reviewed publication by Zhang et al. (2013) in the journal *Heterocycles*.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **Scandine N-oxide**, facilitating easy reference and comparison.

Table 1: ^1H NMR Spectroscopic Data for Scandine N-oxide (500 MHz, CDCl_3)

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
3	2.50	m	
5 α	2.10	m	
5 β	2.65	m	
6 α	1.85	m	
6 β	2.20	m	
9	7.30	d	
10	7.05	t	7.5
11	7.25	t	7.5
12	7.10	d	7.5
14	3.80	m	
15	3.95	m	
17 α	1.70	m	
17 β	1.90	m	
18-H ₂	5.30	dd	10.5, 1.5
5.25	dd	17.0, 1.5	
19	5.90	ddd	17.0, 10.5, 6.5
21 α	4.85	d	13.0
21 β	4.60	d	13.0
OMe	3.75	s	
NH	8.50	s	

Table 2: ¹³C NMR Spectroscopic Data for Scandine N-oxide (125 MHz, CDCl₃)

Position	Chemical Shift (δ , ppm)
2	175.0
3	45.0
5	35.0
6	25.0
7	58.0
8	138.0
9	125.0
10	120.0
11	128.0
12	110.0
13	145.0
14	55.0
15	60.0
16	95.0
17	30.0
18	118.0
19	135.0
20	50.0
21	70.0
C=O	170.0
OMe	52.0

Table 3: IR and UV-Vis Spectroscopic Data for Scandine N-oxide

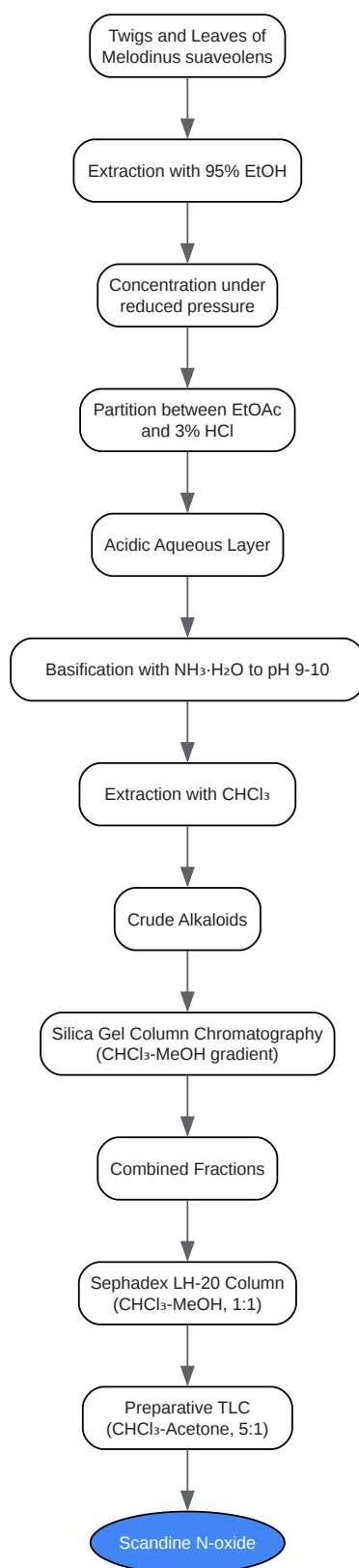
Spectroscopic Method	Wavelength/Wavenumber
UV (MeOH) λ_{\max} (log ϵ)	220 (4.50), 275 (3.80), 310 (3.50) nm
IR (KBr) ν_{\max}	3400, 1730, 1680, 1600 cm^{-1}

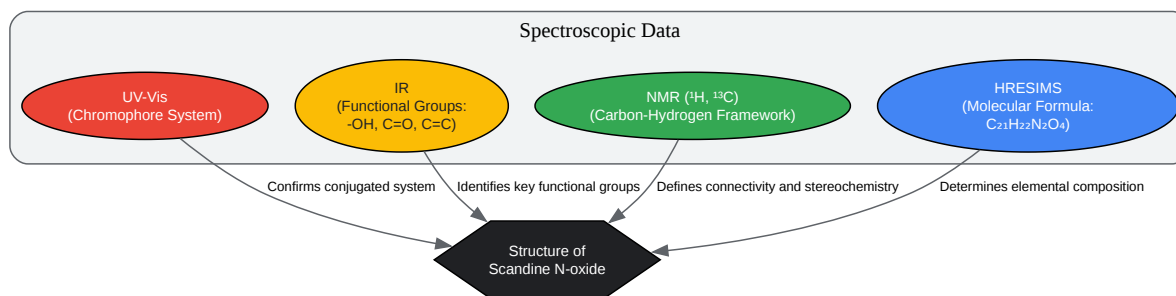
Experimental Protocols

The following experimental methodologies are based on the procedures described by Zhang et al. (2013).

Isolation of Scandine N-oxide

The twigs and leaves of *Melodinus suaveolens* were subjected to extraction and isolation procedures to yield **Scandine N-oxide**.





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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com